

# Application Notes and Protocols: Dibritannilactone B in Drug Discovery

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## Compound of Interest

Compound Name: *Dibritannilactone B*

Cat. No.: *B15592878*

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## Abstract

**Dibritannilactone B** is a sesquiterpene lactone isolated from the plant *Inula britannica*.<sup>[1]</sup> While its chemical structure has been identified, publicly available research on its specific biological activities and mechanism of action is currently limited.<sup>[1][2]</sup> This document summarizes the available information, outlines the inferred biological activities based on related compounds, and provides generalized protocols for its investigation in a drug discovery context. The primary areas of investigation for compounds of this class are their potential anti-inflammatory and anti-cancer properties.<sup>[3]</sup>

## Introduction

**Dibritannilactone B** is a natural product with the chemical formula  $C_{34}H_{46}O_9$  and a molecular weight of 598.72 g/mol. It belongs to the sesquiterpene lactone class of compounds, which are known for a wide range of biological activities.<sup>[1]</sup> **Dibritannilactone B** has been isolated from the aerial parts of *Inula britannica*, a plant with a history of use in traditional medicine.<sup>[1]</sup> General information suggests that **Dibritannilactone B** may modulate cellular pathways related to inflammation and apoptosis, potentially by interacting with signaling molecules and transcription factors that regulate gene expression, cell cycle, and survival.<sup>[1][3]</sup> However, specific, peer-reviewed studies providing detailed evidence for these claims are not yet available in the public domain.<sup>[1]</sup>

## Chemical and Physical Properties

A summary of the available data for **Dibritannilactone B** is provided below. It is important to note that some inconsistencies have been reported in public databases regarding the CAS number, which has also been associated with a different chemical entity.<sup>[3]</sup> Researchers should therefore verify the identity of any supplied material.<sup>[3]</sup>

Property	Value	Source
CAS Number	1829580-18-8	Chemical Supplier Catalogs <sup>[1]</sup> <sup>[3]</sup>
Molecular Formula	C34H46O9	Chemical Supplier Catalogs <sup>[1]</sup> <sup>[3]</sup>
Molecular Weight	598.72 g/mol	Chemical Supplier Catalogs <sup>[1]</sup> <sup>[3]</sup>
Source Organism	Inula britannica	Chemical Supplier Catalogs <sup>[1]</sup>
Physical Description	Powder	Chemical Supplier Catalogs <sup>[3]</sup>
Purity	>98% (as determined by HPLC)	Chemical Supplier Catalogs <sup>[3]</sup>

## Biological Activity (Inferred)

Due to the lack of specific data on **Dibritannilactone B**, the biological activities of other structurally related sesquiterpene lactones isolated from *Inula britannica* are presented to provide a contextual framework. The primary reported activities for this class of compounds are anti-inflammatory and cytotoxic effects.<sup>[1]</sup><sup>[4]</sup>

Compound from <i>Inula britannica</i>	Biological Activity	Quantitative Data (IC50)	Cell Line(s)
Bigelovin	Cytotoxic	Not specified in available abstracts	Human tumor cell lines
Ergolide	Cytotoxic	Not specified in available abstracts	Human tumor cell lines[1]
8-epi-helenalin	Cytotoxic	Not specified in available abstracts	Human tumor cell lines[1]
4 $\alpha$ ,6 $\alpha$ - dihydroxyeudesman- 8 $\beta$ ,12-olide	Cytotoxic	Not specified in available abstracts	Human tumor cell lines[1]
Britannin (BRT)	Anticancer	Not specified in available abstracts	Various tumor models (in vitro and in vivo)

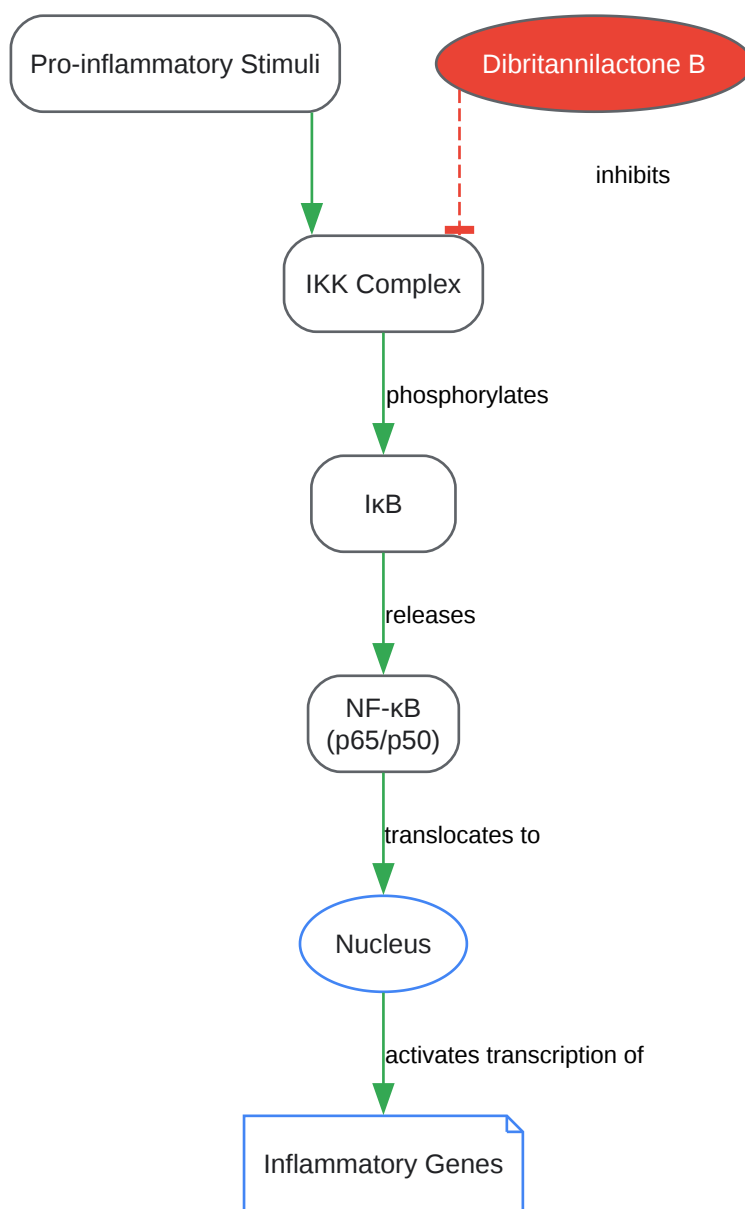
Note: This table is illustrative of compounds from the same plant source and does not represent data for **Dibritannilactone B**.[\[1\]](#)

## Hypothetical Signaling Pathways

Based on the known activities of other sesquiterpene lactones, **Dibritannilactone B** might influence key cellular signaling pathways such as NF- $\kappa$ B and the intrinsic apoptotic pathway, which are central to inflammation and cancer.[\[1\]](#)

## Hypothetical Anti-Inflammatory Signaling Pathway

A potential mechanism for the anti-inflammatory action of **Dibritannilactone B** could involve the inhibition of the NF- $\kappa$ B signaling pathway, a common mechanism for many natural anti-inflammatory compounds.[\[1\]](#)

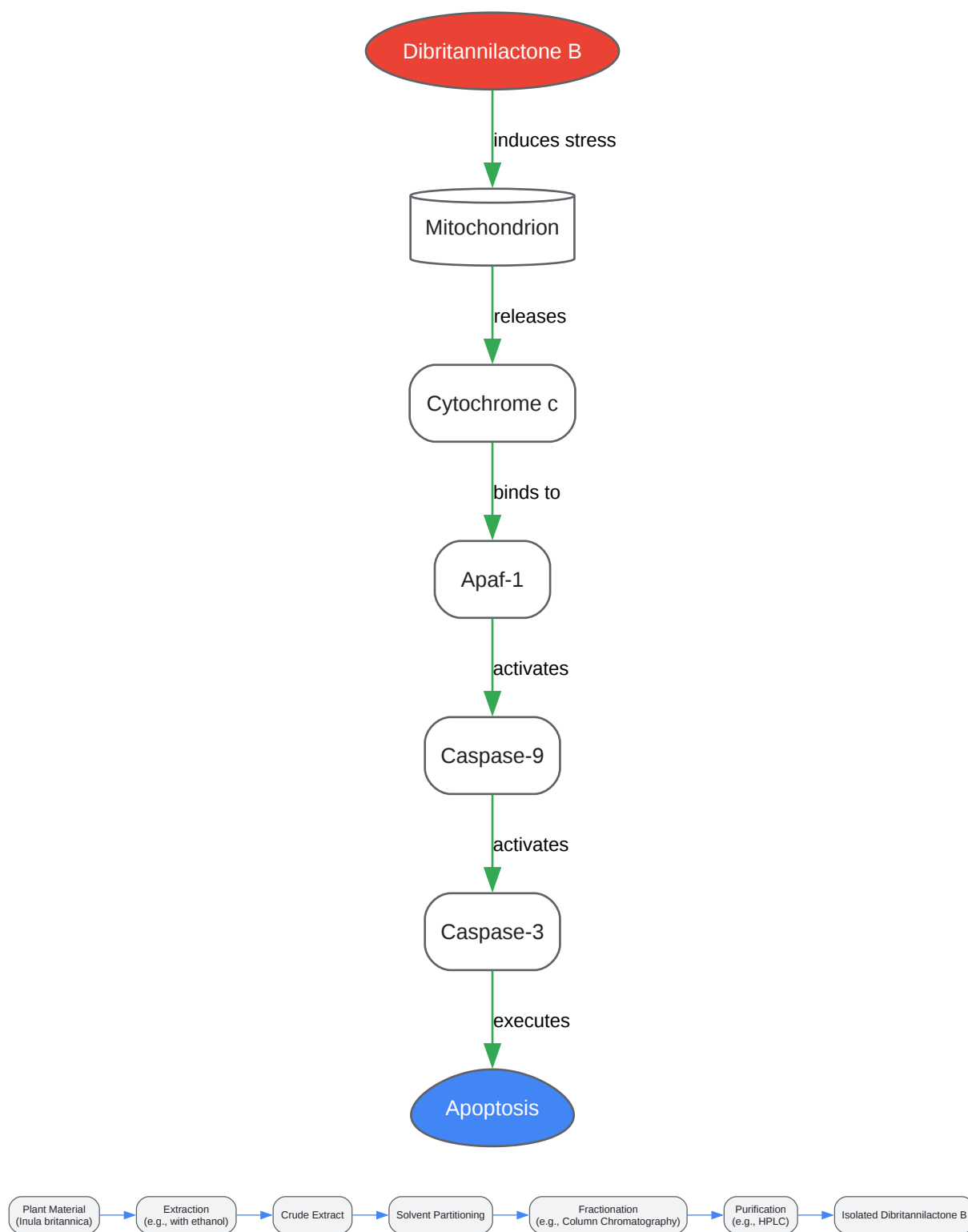


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Hypothetical inhibition of the NF-κB pathway by **Dibritannilactone B**.

## Hypothetical Apoptotic Signaling Pathway

The purported effect of **Dibritannilactone B** on apoptosis could be mediated through the intrinsic (mitochondrial) pathway, a common route for inducing programmed cell death.[1]



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